

A Comparative Analysis of Lightfastness: Pigment Yellow 16 vs. Benzimidazolone Yellows

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the stability of colorants under light exposure is a critical factor in formulation and material selection. This guide provides an objective comparison of the lightfastness properties of **Pigment Yellow 16**, a diarylide yellow, and the high-performance benzimidazolone yellow pigment family.

Benzimidazolone yellows have emerged as a benchmark for performance in applications demanding high lightfastness, often replacing older organic pigments. This comparison aims to provide clear, data-driven insights into the relative performance of these two classes of yellow pigments.

Quantitative Lightfastness Data

The following table summarizes the lightfastness ratings and chemical classifications of **Pigment Yellow 16** and several common benzimidazolone yellow pigments. Lightfastness is rated according to the American Society for Testing and Materials (ASTM) D4303 standard, where Category I represents excellent lightfastness and higher categories indicate poorer performance.

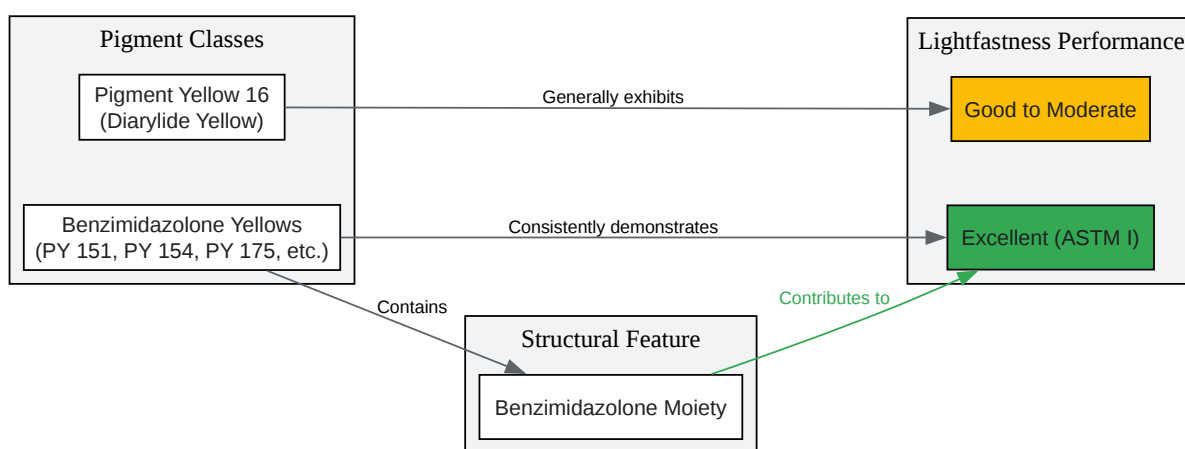
Pigment	Colour Index Name	Chemical Class	ASTM Lightfastness Rating	Notes
Pigment Yellow 16	PY 16	Diarylide Yellow	Not Consistently Rated (Often cited as having "good" lightfastness, but specific ASTM rating is not readily available)	Lightfastness can vary depending on the specific formulation and transparency.
Benzimidazolone Yellow	PY 151	Monoazo Benzimidazolone	I (Excellent)[1][2][3]	A bright, primary yellow with excellent lightfastness.[2]
Benzimidazolone Yellow	PY 154	Monoazo Benzimidazolone	I (Excellent)[4][5]	One of the most lightfast organic yellow pigments available.[5]
Benzimidazolone Yellow	PY 175	Monoazo Benzimidazolone	I (Excellent)[3][4]	A very green-toned yellow, praised for its durability.[3][4]
Benzimidazolone Yellow	PY 180	Benzimidazolone	6-7 (Blue Wool Scale)	A greenish-yellow pigment with good thermal stability and light resistance.[6][7]

Chemical Structure and its Impact on Lightfastness

The inherent stability of a pigment to photodegradation is largely determined by its molecular structure.

Pigment Yellow 16 is classified as a diarylide yellow.[8] Its molecular structure can be susceptible to cleavage at the azo linkages upon exposure to UV radiation, which can lead to color fading.

Benzimidazolone yellows, on the other hand, are characterized by the presence of a benzimidazolone group within their molecular structure.[9] This group promotes strong intermolecular hydrogen bonding, which enhances the stability of the molecule and contributes to its excellent resistance to light and weathering.[9]



[Click to download full resolution via product page](#)

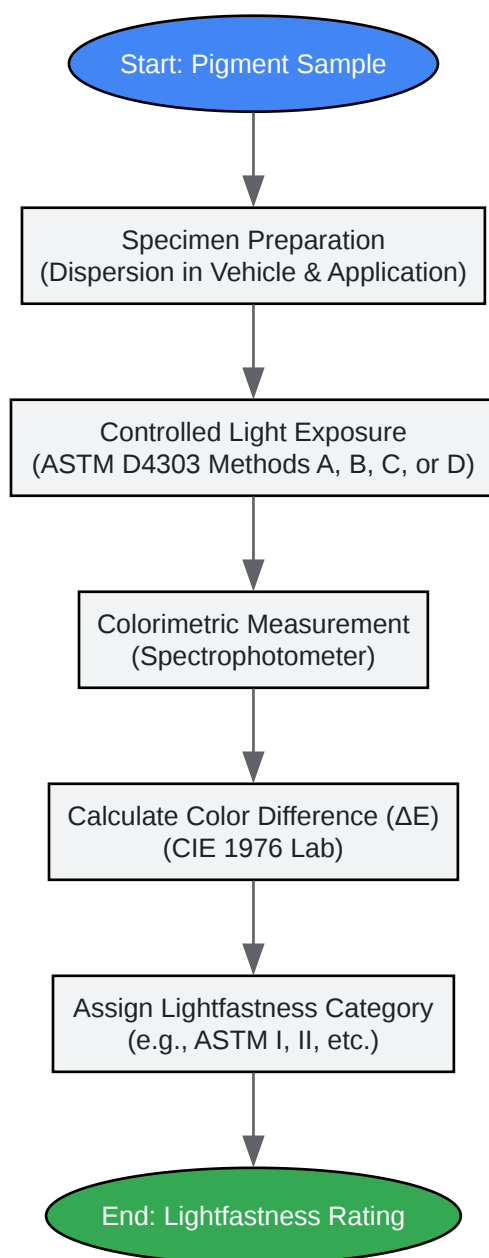
Figure 1. Relationship between pigment class, structural features, and lightfastness.

Experimental Protocol for Lightfastness Testing (ASTM D4303 Summary)

The lightfastness ratings cited in this guide are determined by methods outlined in ASTM D4303, "Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials." [10] [11] [12] This standard provides a framework for accelerated testing to approximate the effects of long-term indoor light exposure on pigments.

Core Methodology:

- **Specimen Preparation:** The pigment is dispersed in a specific vehicle (e.g., oil, acrylic) and applied to a substrate. A portion of the specimen is shielded from light to serve as an unexposed control.
- **Exposure Conditions:** The prepared specimens are exposed to a controlled light source that simulates daylight filtered through glass.[\[12\]](#)[\[13\]](#) The standard outlines several methods, including:
 - **Test Method A & B:** Exposure to natural daylight in specific outdoor locations (Florida or Arizona).[\[12\]](#)
 - **Test Method C & D:** Exposure to a xenon-arc lamp, which provides a close spectral match to sunlight.[\[12\]](#)[\[13\]](#)
- **Evaluation:** After a specified amount of light exposure, the color change between the exposed and unexposed portions of the specimen is measured using a spectrophotometer or colorimeter.[\[14\]](#) The color difference (ΔE) *is calculated using the CIE 1976 Lab* color difference equation.
- **Lightfastness Categorization:** Based on the calculated ΔE^* , the pigment is assigned to a lightfastness category. For an ASTM Lightfastness I rating, the color change must be minimal.



[Click to download full resolution via product page](#)

Figure 2. Experimental workflow for ASTM D4303 lightfastness testing.

Conclusion

The available data strongly indicates that benzimidazolone yellow pigments offer superior lightfastness compared to **Pigment Yellow 16**. The consistent ASTM Lightfastness I rating of various benzimidazolone yellows makes them a more reliable choice for applications where color stability and longevity are paramount. The enhanced performance of benzimidazolone

Yellows is attributed to their robust molecular structure, which is more resistant to photodegradation. For researchers and professionals in fields requiring high-performance colorants, the selection of benzimidazolone yellows over diarylide yellows like **Pigment Yellow 16** can significantly improve the long-term stability of their products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Color Spotlight: Azo Yellow (PY151) – Idyll Sketching [idyllsketching.com]
- 2. marshagilliam.com [marshagilliam.com]
- 3. wallpics.com [wallpics.com]
- 4. jacksonsart.com [jacksonsart.com]
- 5. artistpigments.org [artistpigments.org]
- 6. Pigment Yellow 180 – Benzimidazolone Pigments – Ranbar P3840 [ranbarr.com]
- 7. chembk.com [chembk.com]
- 8. Pigment Yellow 16 [dyestuffintermediates.com]
- 9. researchgate.net [researchgate.net]
- 10. ASTM D4303-2020 "Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials" | NBCHAO [en1.nbchao.com]
- 11. store.astm.org [store.astm.org]
- 12. store.astm.org [store.astm.org]
- 13. micomlab.com [micomlab.com]
- 14. measurecolour.com.my [measurecolour.com.my]
- To cite this document: BenchChem. [A Comparative Analysis of Lightfastness: Pigment Yellow 16 vs. Benzimidazolone Yellows]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584600#lightfastness-comparison-between-pigment-yellow-16-and-benzimidazolone-yellows]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com